

An In-depth Technical Guide to 2,3-Dibromofuran: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: **2,3-Dibromofuran**

Cat. No.: **B1599518**

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This guide provides a comprehensive technical overview of **2,3-Dibromofuran**, a halogenated heterocyclic compound of significant interest in synthetic organic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into its core chemical properties, established synthetic protocols, and its utility as a versatile building block for complex molecular architectures.

Introduction: The Chemical Identity of 2,3-Dibromofuran

2,3-Dibromofuran is a disubstituted derivative of furan, a five-membered aromatic heterocycle containing one oxygen atom. Its structure is characterized by two bromine atoms attached to the carbon atoms at positions 2 and 3 of the furan ring. This specific substitution pattern imparts unique reactivity, making it a valuable intermediate for the synthesis of more complex, functionalized furan derivatives. These derivatives are foundational scaffolds in medicinal chemistry, appearing in a wide array of biologically active compounds.[\[1\]](#)[\[2\]](#)

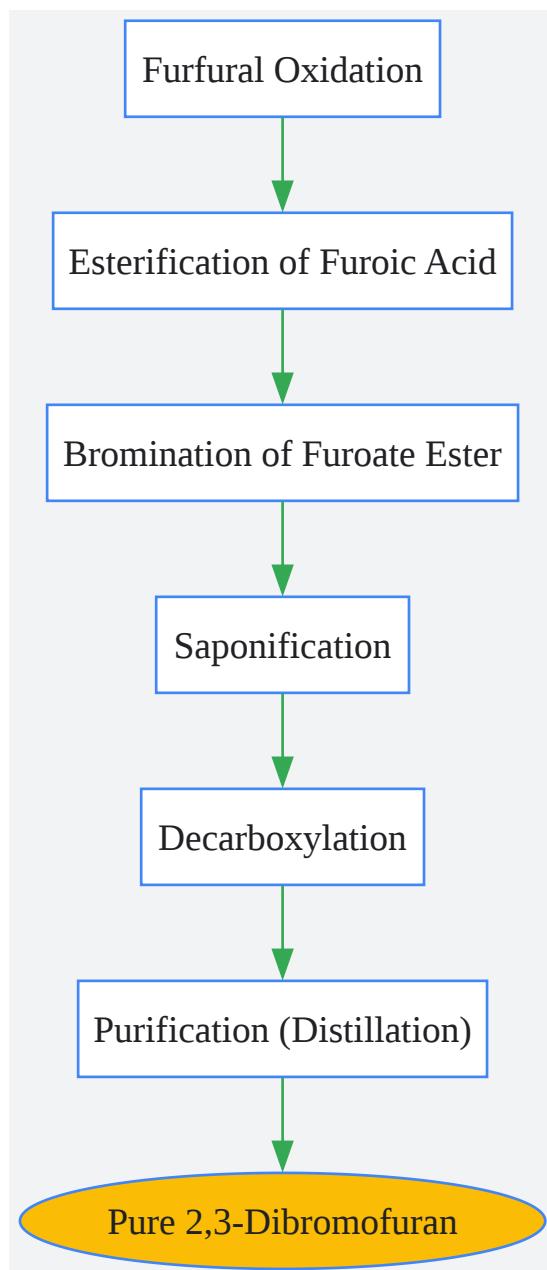
The strategic placement of the bromine atoms allows for selective functionalization through various organometallic and cross-coupling reactions, providing chemists with a powerful tool for molecular design and construction.

Chemical Structure and Physicochemical Properties

The fundamental identity of any chemical compound begins with its structure and physical characteristics. These properties dictate its behavior in chemical reactions and its handling requirements.

Chemical Structure and SMILES String

The structure of **2,3-Dibromofuran** is a furan ring with bromine atoms at the C2 and C3 positions.



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References

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